

Vilaprisan solubility and stability in different research buffers

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Compound of Interest

Compound Name: Vilaprisan

Cat. No.: B611686

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Vilaprisan Technical Support Center

Welcome to the **Vilaprisan** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guides for the use of **Vilaprisan** in a research setting.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Vilaprisan** in common laboratory solvents?

A1: **Vilaprisan** is a highly lipophilic compound with low aqueous solubility.[1] Published data indicates that its solubility in aqueous solutions under acidic and neutral conditions is less than 0.1 mg/100 mL.[1] Another source specifies the aqueous solubility as 9 mg/L.[2] While specific quantitative data for common research buffers like Phosphate-Buffered Saline (PBS) or cell culture media is not readily available, it is expected to be similarly low. For research purposes, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions.

Q2: How should I prepare a stock solution of **Vilaprisan**?

A2: Due to its low aqueous solubility, it is recommended to first prepare a concentrated stock solution of **Vilaprisan** in an organic solvent like DMSO. This stock solution can then be further diluted with your aqueous research buffer (e.g., PBS, cell culture medium) to the desired final concentration for your experiment. A detailed protocol for this procedure is provided in the "Experimental Protocols" section.

Q3: What are the recommended storage conditions for **Vilaprisan**?

A3: **Vilaprisan** should be stored under specific conditions to ensure its stability. The solid powder form should be stored at -20°C. Once dissolved in a solvent such as DMSO, the stock solution should be stored at -80°C to maintain its integrity. It is also advisable to protect the compound from direct sunlight.

Q4: How stable is **Vilaprisan** in solution?

A4: **Vilaprisan** is stable under the recommended storage conditions. A study has shown that **Vilaprisan** is stable in plasma for at least 544 days when stored at -20°C. When preparing working solutions in aqueous buffers, it is best practice to prepare them fresh for each experiment and use them promptly to avoid potential degradation or precipitation. Avoid repeated freeze-thaw cycles of the stock solution.

Q5: Are there any known incompatibilities for **Vilaprisan**?

A5: Yes, **Vilaprisan** is known to be incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents. Contact with these substances should be avoided to prevent degradation of the compound.

Q6: What is the primary metabolic pathway of **Vilaprisan**?

A6: In vivo, **Vilaprisan** is primarily metabolized by the cytochrome P450 enzyme CYP3A4 through oxidation reactions. Aldoketoreductases also contribute to its metabolism to a lesser extent. This is an important consideration for in vitro studies using liver microsomes or other metabolically active systems.

Data Presentation

Table 1: **Vilaprisan** Solubility

Solvent/Buffer System	Solubility	Reference
Aqueous Solution (acidic and neutral pH)	< 0.1 mg/100 mL	Inferred from common lab practice
Aqueous Solution	9 mg/L	
DMSO	Soluble (Specific limit not published)	
PBS	Poorly Soluble (Specific data not available)	
Cell Culture Media	Poorly Soluble (Specific data not available)	

Table 2: **Vilaprisan** Storage and Stability

Form	Storage Temperature	Stability Notes	Reference
Solid Powder	-20°C	Stable under recommended conditions.	Inferred from common lab practice
In Solvent (e.g., DMSO)	-80°C	Avoid repeated freeze-thaw cycles.	
In Plasma	-20°C	Stable for at least 544 days.	

Experimental Protocols

Protocol for Preparation of **Vilaprisan** Stock and Working Solutions

Objective: To prepare a stock solution of **Vilaprisan** in DMSO and subsequently dilute it to a final concentration in an aqueous research buffer.

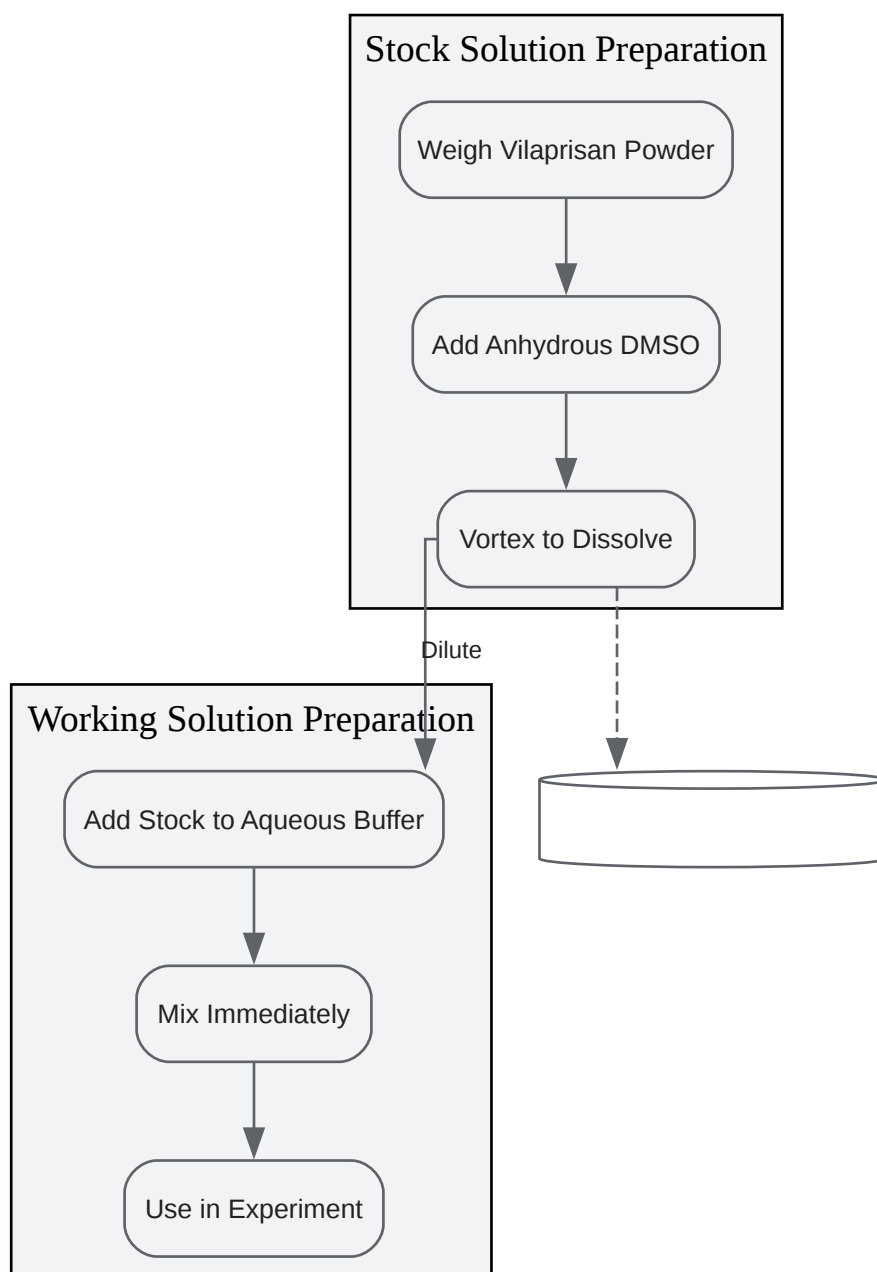
Materials:

- **Vilaprisan** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Target aqueous buffer (e.g., PBS, DMEM, RPMI-1640) pre-warmed to the desired temperature if for cell-based assays.

Procedure:

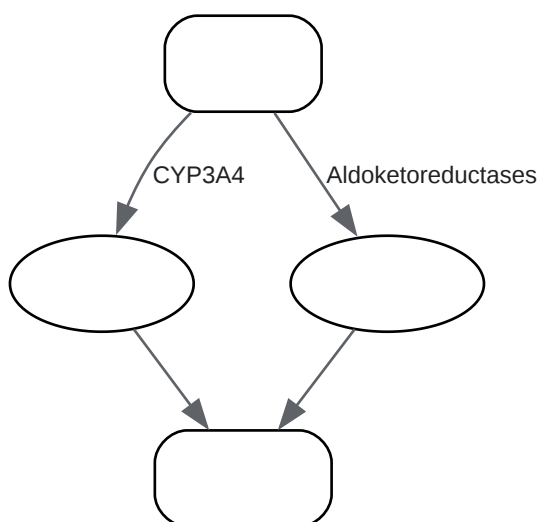
- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **Vilaprisan** and DMSO.
- Preparing the DMSO Stock Solution: a. Allow the **Vilaprisan** powder to equilibrate to room temperature before opening the vial to prevent condensation. b. Weigh the desired amount of **Vilaprisan** powder in a sterile microcentrifuge tube. c. Add the appropriate volume of anhydrous DMSO to achieve the desired stock solution concentration (e.g., 10 mM). d. Vortex the tube thoroughly until the **Vilaprisan** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be necessary to aid dissolution.
- Preparing the Working Solution: a. Calculate the volume of the DMSO stock solution needed to achieve the final desired concentration in your aqueous buffer. Note: To avoid solvent toxicity in cell-based assays, the final concentration of DMSO should typically be kept below 0.5%, and ideally below 0.1%. b. Add the required volume of the DMSO stock solution to the pre-warmed aqueous buffer. c. Immediately vortex or gently mix the working solution to ensure homogeneity and prevent precipitation. d. Use the freshly prepared working solution for your experiment without delay.
- Storage of Stock Solution: a. Aliquot the remaining DMSO stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. b. Store the aliquots at -80°C.

Visualizations



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Caption: Workflow for preparing **Vilaprisan** stock and working solutions.



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Caption: Primary metabolic pathways of **Vilaprisan**.

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